

A Researcher's Guide to 8-Hydroxyguanine: Reference Ranges and Measurement Techniques

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Compound of Interest

Compound Name: *8-Hydroxyguanine hydrochloride*

Cat. No.: *B15573584*

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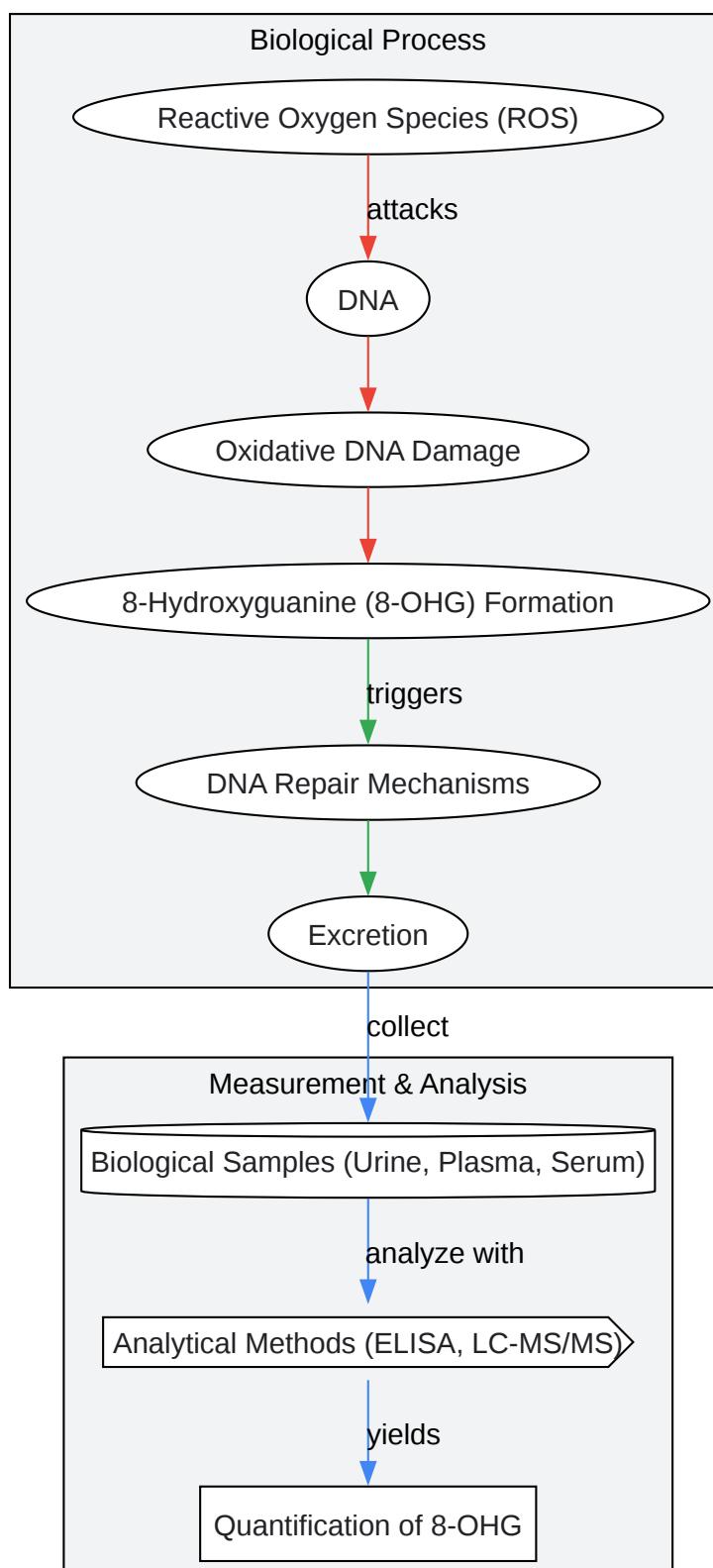
An objective comparison of methods and supporting data for the accurate assessment of oxidative stress.

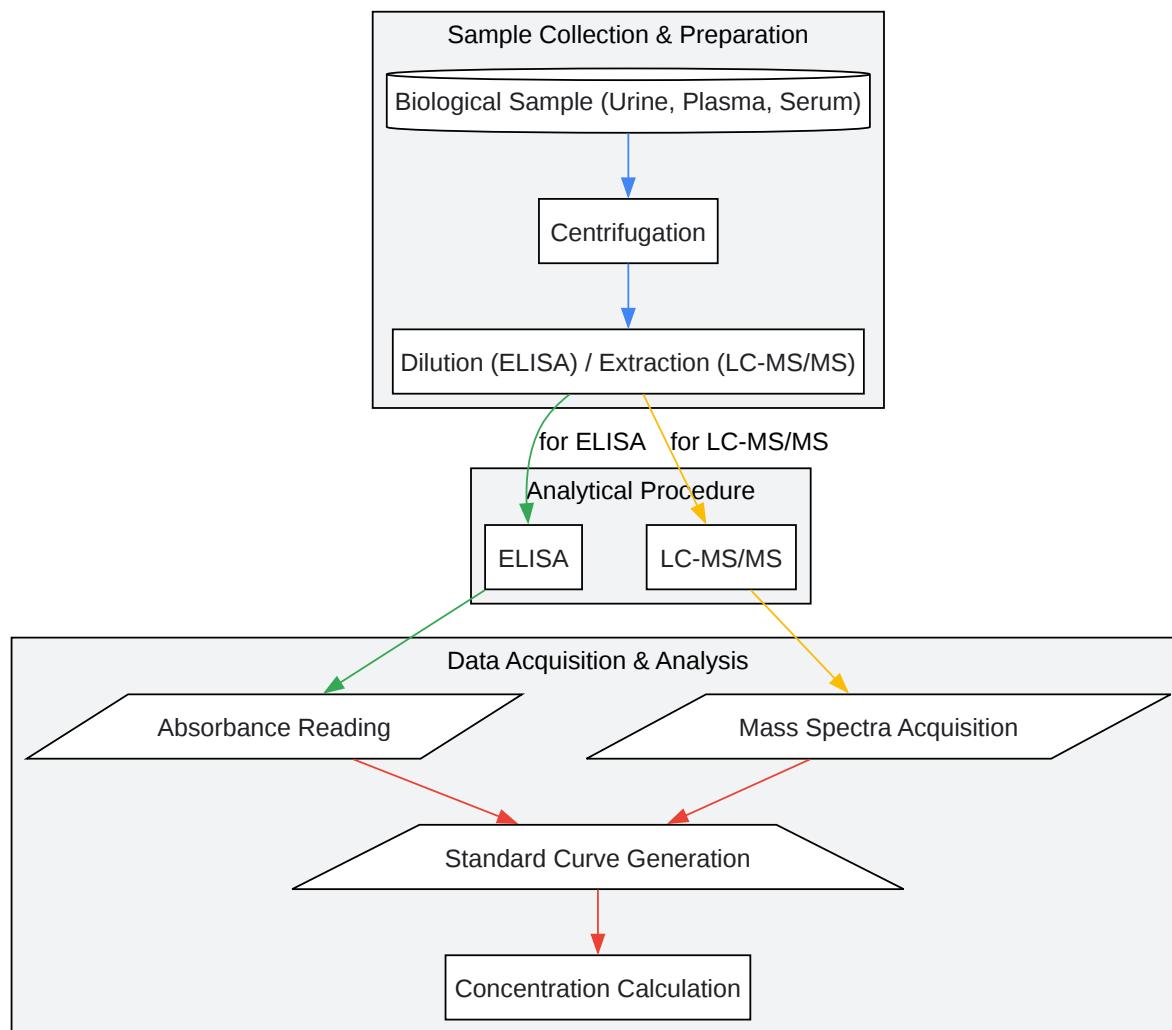
For researchers, scientists, and drug development professionals, the accurate measurement of oxidative DNA damage is a critical aspect of investigating a wide range of pathological conditions and the efficacy of therapeutic interventions. 8-Hydroxyguanine (8-OHG), also known as 8-oxo-7,8-dihydroguanine (8-oxoGua), and its deoxyribonucleoside counterpart, 8-hydroxy-2'-deoxyguanosine (8-OHdG), are among the most reliable biomarkers for this purpose.^{[1][2]} This guide provides a comprehensive overview of the established reference ranges for 8-OHG in a healthy population, a detailed comparison of the primary analytical methods, and the experimental protocols necessary for its quantification.

Understanding 8-Hydroxyguanine as a Biomarker

Reactive oxygen species (ROS) are natural byproducts of cellular metabolism. However, an imbalance leading to an overabundance of ROS results in oxidative stress, a state that can inflict damage on cellular macromolecules, including DNA. Guanine, being the most easily oxidized of the four DNA bases, is particularly susceptible to this damage, leading to the formation of 8-OHG. This lesion is mutagenic and, if not repaired, can lead to G:C to T:A transversions, contributing to carcinogenesis and other disease processes.^[3] The cellular repair mechanisms excise 8-OHG, which is then excreted in urine, making its measurement in biological fluids a non-invasive indicator of systemic oxidative stress.

The following diagram illustrates the pathway from oxidative stress to the measurement of 8-OHG as a biomarker.



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